

identifying potential artifacts in (-)-ZK 216348 assays

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Compound of Interest

Compound Name: (-)-ZK 216348

Cat. No.: B1684398

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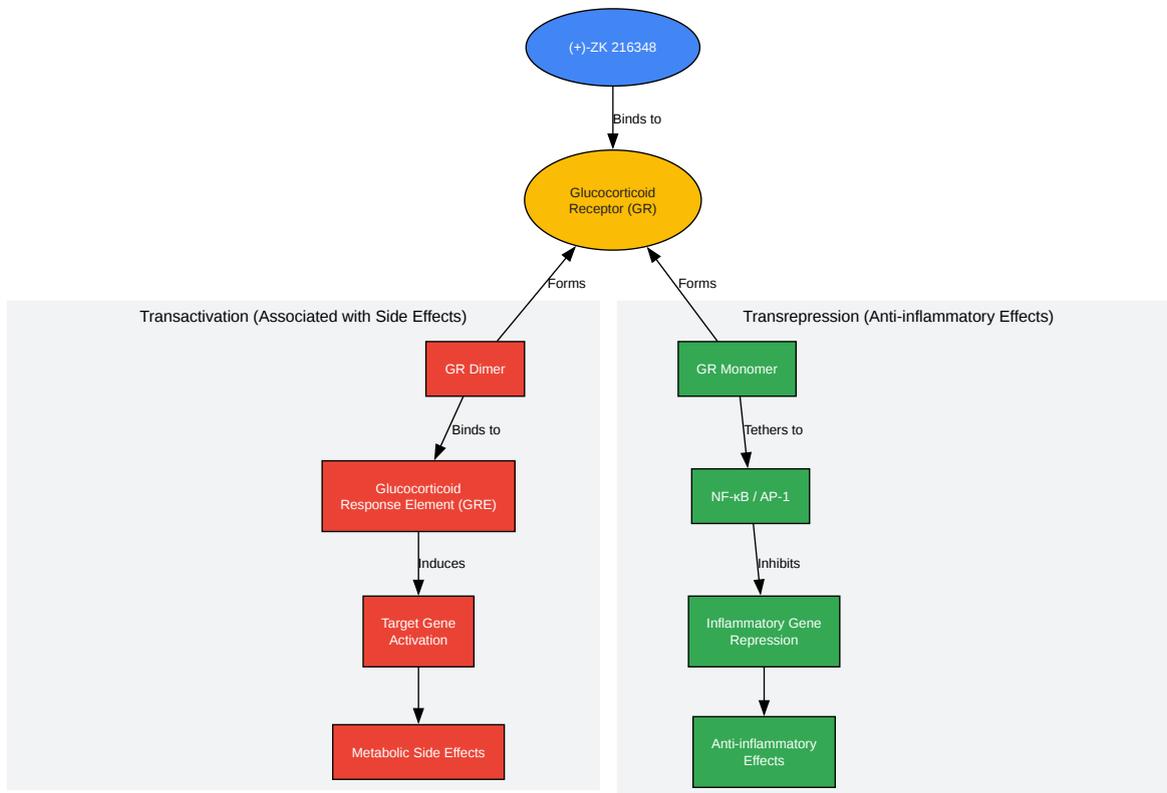
Technical Support Center: (-)-ZK 216348 Assays

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the selective glucocorticoid receptor agonist, (+)-ZK 216348.

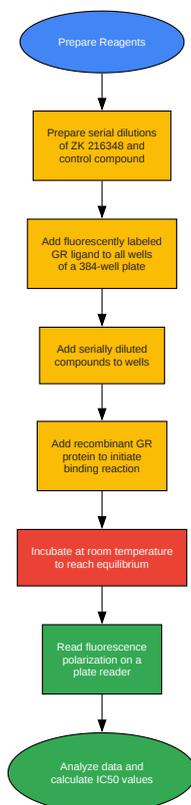
Note on Chirality: The compound of interest, ZK 216348, is the pharmacologically active (+)-enantiomer. The (-)-enantiomer, (-)-ZK 216347, does not exhibit significant binding to the glucocorticoid receptor (GR).^[1] This guide pertains to the active (+)-ZK 216348.

Understanding the Mechanism of Action of ZK 216348

ZK 216348 is a nonsteroidal selective glucocorticoid receptor (GR) agonist.^{[1][2][3][4]} Unlike classical glucocorticoids, it preferentially induces the transrepression function of the GR over the transactivation function.^{[1][5]} This dissociation is believed to contribute to a more favorable side-effect profile, maintaining anti-inflammatory effects while reducing the risk of metabolic side effects.^{[1][5][6]}







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